

An In-Depth Technical Guide to Pyridin-2-yl Acetate

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Compound of Interest

Compound Name: *Pyridin-2-yl Acetate*

CAS No.: 3847-19-6

Cat. No.: B028115

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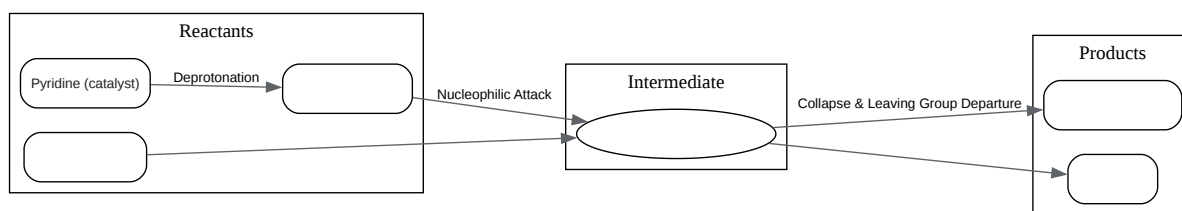
Chemical Identity and Nomenclature

Pyridin-2-yl acetate, also known as 2-acetoxypyridine, is an organic compound with the chemical formula $C_7H_7NO_2$. Its structure consists of a pyridine ring substituted at the 2-position with an acetate group.

IUPAC Name: **pyridin-2-yl acetate**

The nomenclature follows the standard rules for esters, where the alkyl/aryl group attached to the oxygen of the carboxyl group is named first (pyridin-2-yl), followed by the name of the carboxylate anion (acetate). The numbering of the pyridine ring begins at the nitrogen atom, making the point of attachment for the acetate group position 2.

Molecular Structure:



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Figure 2: Synthesis mechanism of **pyridin-2-yl acetate**.

Detailed Experimental Protocol

This protocol describes the laboratory-scale synthesis of **pyridin-2-yl acetate**.

Materials:

- 2-Hydroxypyridine
- Acetic anhydride (Ac_2O)
- Pyridine (dry)
- Dichloromethane (CH_2Cl_2) or Ethyl acetate (EtOAc)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Chromatography column

Procedure:

- In a clean, dry round-bottom flask, dissolve 2-hydroxypyridine (1.0 equivalent) in dry pyridine (5-10 mL per mmol of substrate) under an inert atmosphere (e.g., argon or nitrogen).
- Cool the solution to 0 °C using an ice bath.
- Slowly add acetic anhydride (1.5 equivalents) to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir until the starting material is consumed, as monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of methanol.
- Concentrate the mixture under reduced pressure using a rotary evaporator.
- Dissolve the residue in dichloromethane or ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with 1 M HCl, saturated aqueous NaHCO₃, and brine.
- Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate under reduced pressure.

- Purify the crude product by silica gel column chromatography to obtain pure **pyridin-2-yl acetate**.

Spectroscopic Characterization

The structure of **pyridin-2-yl acetate** can be confirmed by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum of **pyridin-2-yl acetate** will show characteristic signals for the protons on the pyridine ring and the methyl protons of the acetate group. The pyridine protons typically appear in the aromatic region (δ 7.0-8.5 ppm), with their exact chemical shifts and coupling patterns depending on the solvent. The methyl protons of the acetate group will appear as a singlet further upfield, typically around δ 2.2-2.3 ppm.

¹³C NMR: The carbon NMR spectrum will show distinct signals for the seven carbon atoms in the molecule. The carbonyl carbon of the acetate group will appear significantly downfield (around δ 168-170 ppm). The carbons of the pyridine ring will resonate in the aromatic region (approximately δ 110-150 ppm), with the carbon attached to the oxygen (C2) appearing at a lower field compared to the other ring carbons. [1]The methyl carbon of the acetate group will be found at a much higher field (around δ 20-21 ppm).

Table 2: Typical NMR Data for **Pyridin-2-yl Acetate**

Nucleus	Chemical Shift (δ , ppm)	Multiplicity
^1H (Acetate CH_3)	~ 2.25	s
^1H (Pyridine)	$\sim 7.1\text{-}8.3$	m
^{13}C (Acetate $\text{C}=\text{O}$)	~ 169	s
^{13}C (Pyridine C2)	~ 151	s
^{13}C (Pyridine C6)	~ 148	s
^{13}C (Pyridine C4)	~ 139	s
^{13}C (Pyridine C3)	~ 126	s
^{13}C (Pyridine C5)	~ 122	s
^{13}C (Acetate CH_3)	~ 21	s

Note: Exact chemical shifts may vary depending on the solvent and spectrometer frequency.

Infrared (IR) Spectroscopy

The IR spectrum of **pyridin-2-yl acetate** will exhibit characteristic absorption bands that confirm the presence of the key functional groups. A strong absorption band around $1760\text{-}1770\text{ cm}^{-1}$ is indicative of the $\text{C}=\text{O}$ stretching of the ester group. The $\text{C}-\text{O}$ stretching of the ester will appear in the region of $1200\text{-}1300\text{ cm}^{-1}$. Aromatic $\text{C}-\text{H}$ and $\text{C}=\text{C}/\text{C}=\text{N}$ stretching vibrations from the pyridine ring will be observed in their respective characteristic regions.

Mass Spectrometry (MS)

Electron impact mass spectrometry (EI-MS) of **pyridin-2-yl acetate** will show a molecular ion peak (M^+) at $m/z = 137$. The fragmentation pattern will likely involve the loss of the acetyl group ($\text{CH}_3\text{CO}\cdot$) leading to a fragment ion at $m/z = 94$, corresponding to the pyridin-2-yloxy radical cation. Another prominent fragmentation would be the loss of ketene ($\text{CH}_2=\text{C}=\text{O}$) from the molecular ion, resulting in a fragment corresponding to 2-hydroxypyridine at $m/z = 95$.

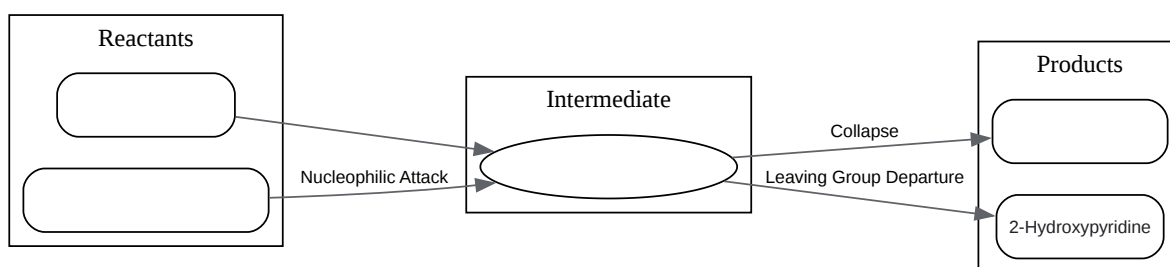
Applications in Organic Synthesis

Pyridin-2-yl acetate is a valuable reagent in organic synthesis, primarily utilized as an efficient acylating agent.

Acylating Agent

Pyridin-2-yl acetate can be used for the N-acetylation of amines and the O-acetylation of alcohols. The pyridine ring acts as a good leaving group, facilitating the transfer of the acetyl group to a nucleophile.

Mechanism of Acyl Transfer: The reaction proceeds through a nucleophilic attack of the amine or alcohol on the carbonyl carbon of the acetate group. The pyridine-2-oxide anion is a relatively stable leaving group, driving the reaction forward.



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Figure 3: General mechanism for acylation using **pyridin-2-yl acetate**.

Experimental Protocol for N-Acetylation of an Amine:

- Dissolve the amine (1.0 equivalent) and **pyridin-2-yl acetate** (1.1 equivalents) in an aprotic solvent such as dichloromethane or acetonitrile.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by TLC.
- Upon completion, the reaction mixture can be worked up by washing with a dilute acid solution to remove any unreacted pyridine derivatives, followed by an aqueous workup to

isolate the acetylated amine.

- The product can be further purified by recrystallization or column chromatography.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **pyridin-2-yl acetate** is not readily available, safety precautions should be based on the reactivity of similar compounds, such as 2-acetylpyridine and pyridine itself.

Potential Hazards:

- Irritant: May cause skin, eye, and respiratory tract irritation. [2][3]* Harmful: May be harmful if swallowed, inhaled, or absorbed through the skin.
- Flammable: Assumed to be a combustible liquid.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes. [2]* Keep away from heat, sparks, and open flames. [4]* Store in a tightly closed container in a cool, dry, and well-ventilated area.

First Aid Measures:

- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [2]* If inhaled: Move the person into fresh air.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [2]

Conclusion

Pyridin-2-yl acetate is a readily synthesized and versatile reagent for acylation reactions in organic synthesis. Its straightforward preparation from 2-hydroxypyridine and acetic anhydride, coupled with its effective acylating properties, makes it a valuable tool for researchers and drug development professionals. Proper handling and an understanding of its reactivity are essential for its safe and successful application in the laboratory.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Pyridin-2-yl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b028115/docs#an-in-depth-technical-guide-to-pyridin-2-yl-acetate\]](https://www.benchchem.com/product/b028115/docs#an-in-depth-technical-guide-to-pyridin-2-yl-acetate)

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